

Isopyrazam Consumer Risk Assessment at a Glance

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Isopyrazam

CAS No.: 881685-58-1

Cat. No.: S659206

[Get Quote](#)

Regulatory bodies have conducted thorough risk assessments for **isopyrazam**. The core finding is that when used according to authorized practices, consumer exposure is not expected to pose a risk. The table below summarizes the key quantitative findings.

Assessment Aspect	Key Parameter	Result / Value	Source & Context
Overall Consumer Risk	Conclusion	No apparent risk to consumers identified for authorized uses.	European Food Safety Authority (EFSA) [1] [2]
Chronic (Long-term) Exposure	Highest Calculated Exposure	14% of the Acceptable Daily Intake (ADI)	Calculated for Dutch toddler demographic [1]
Acute (Short-term) Exposure	Highest Calculated Exposure	19% of the Acute Reference Dose (ARfD)	Calculated for peach commodities [1]
Toxicological Classification	Reproduction	Toxic for Reproduction Category 1B	European Chemicals Agency (ECHA) [1]
	Carcinogenicity	Carcinogenic Category 2	European Chemicals Agency (ECHA) [1]

> **Important Note on Data Limitations:** The EFSA notes that while their assessment identified no consumer risk, it was considered **indicative only** because some information required by the regulatory framework was missing [1] [2]. One maximum residue level (MRL) proposal required further consideration by risk managers.

Analytical Methods for Residue Detection

Reliable detection and enforcement of pesticide residues are fundamental to risk assessment. The following validated analytical methods are referenced for **isopyrazam**:

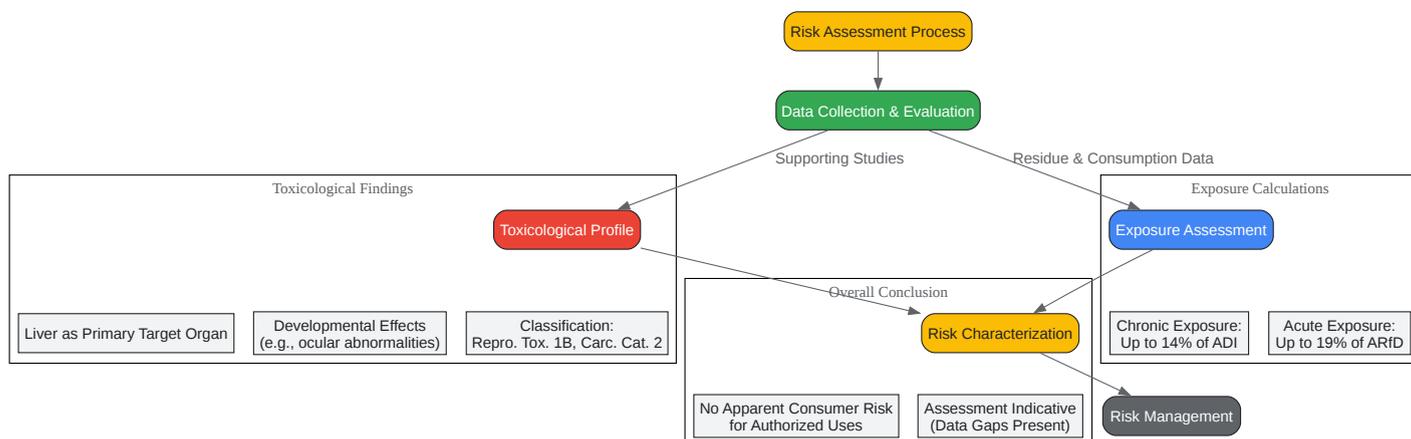
- **Enforcement in Food and Feed:** Fully validated analytical methods are available for enforcing the residue definition of **isopyrazam** (sum of isomers) at a **Limit of Quantification (LOQ) of 0.01 mg/kg** in various matrices, including high water content, high oil content, and dry commodities [1].
- **Detection in Water:** A recent, highly sensitive method using **Stir Bar Sorptive Extraction (SBSE)** coupled with **HPLC-tandem MS** was developed for multi-residue pesticide analysis in water. This method can detect **isopyrazam** and 130 other pesticides at very low concentrations, with **Lower Limits of Quantification (LLOQ) ranging from 20 to 50 ng/L**, which is well below the EU regulatory limit of 100 ng/L for a single pesticide in drinking water [3].

Key Toxicological and Regulatory Considerations

The risk assessment is based on a comprehensive toxicological profile:

- **Primary Target Organ:** The liver is the primary target organ for **isopyrazam**, with effects observed as increased organ weight and centrilobular hepatocyte hypertrophy in animal studies [4].
- **Developmental Effects:** Ocular abnormalities (small eyes/microphthalmia) were observed in developmental studies on rabbits. Effects in rats occurred at doses that also produced maternal toxicity [4].
- **Potential for Groundwater Contamination:** EFSA has raised concerns that a key metabolite of **isopyrazam** (CSCD459488) could be relevant for groundwater, and this issue had not been fully resolved at the time of their review [1].

The following diagram illustrates the structured workflow of a comprehensive regulatory risk assessment, integrating the key points discussed above.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Review of the existing maximum residue levels for isopyrazam ... [pmc.ncbi.nlm.nih.gov]
2. Review of the existing maximum residue levels for isopyrazam ... | EFSA [efsa.europa.eu]

3. Stir Bar Sorptive Extraction (SBSE)-HPLC-Tandem MS-Based ... [pmc.ncbi.nlm.nih.gov]

4. Federal Register :: Isopyrazam ; Pesticide Tolerances [federalregister.gov]

To cite this document: Smolecule. [Isopyrazam Consumer Risk Assessment at a Glance]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b659206#isopyrazam-consumer-risk-assessment-exposure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com